

# A Technical Guide to the Safety Profile of Pyridine Hydrochloride

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## Compound of Interest

Compound Name: *Pyridine hydrochloride*

Cat. No.: *B140530*

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Introduction: **Pyridine hydrochloride** ( $C_5H_5N \cdot HCl$ ), the hydrochloride salt of pyridine, is a versatile reagent and mild acid catalyst frequently employed in organic synthesis.<sup>[1][2]</sup> It serves as an intermediate in the production of pharmaceuticals and other biologically active compounds.<sup>[1]</sup> Given its reactivity and potential hazards, a comprehensive understanding of its safety profile is paramount for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks in the laboratory and during scale-up operations. This guide provides an in-depth summary of critical safety information based on available Safety Data Sheets (SDS).

## Physical and Chemical Properties

**Pyridine hydrochloride** is a white to light brown, hygroscopic solid.<sup>[3][4][5]</sup> It is highly soluble in water and ethanol.<sup>[1]</sup> Key quantitative physical properties are summarized below.

Property	Value	Source
CAS Number	628-13-7	[3][6]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N · HCl	[6]
Molecular Weight	115.56 g/mol	[4][6]
Appearance	White to light brown/beige solid	[3][4][7]
Melting Point	140 - 147 °C (284 - 297 °F)	[5][6][7]
Boiling Point	222 - 224 °C (432 - 435 °F)	[5][6][8]
Water Solubility	85 g/100 mL	[1][9]

## Hazard Identification and Classification

**Pyridine hydrochloride** is classified as harmful and an irritant.[1] It poses risks if swallowed, inhaled, or if it comes into contact with skin, and causes serious irritation to the eyes and skin. [6][10]

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6][10]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[5][7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[6][10]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[6][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[8]

## Toxicological Profile

The primary toxicological concern is acute toxicity upon ingestion.[6] Chronic exposure may affect the liver and kidneys.[3][10]

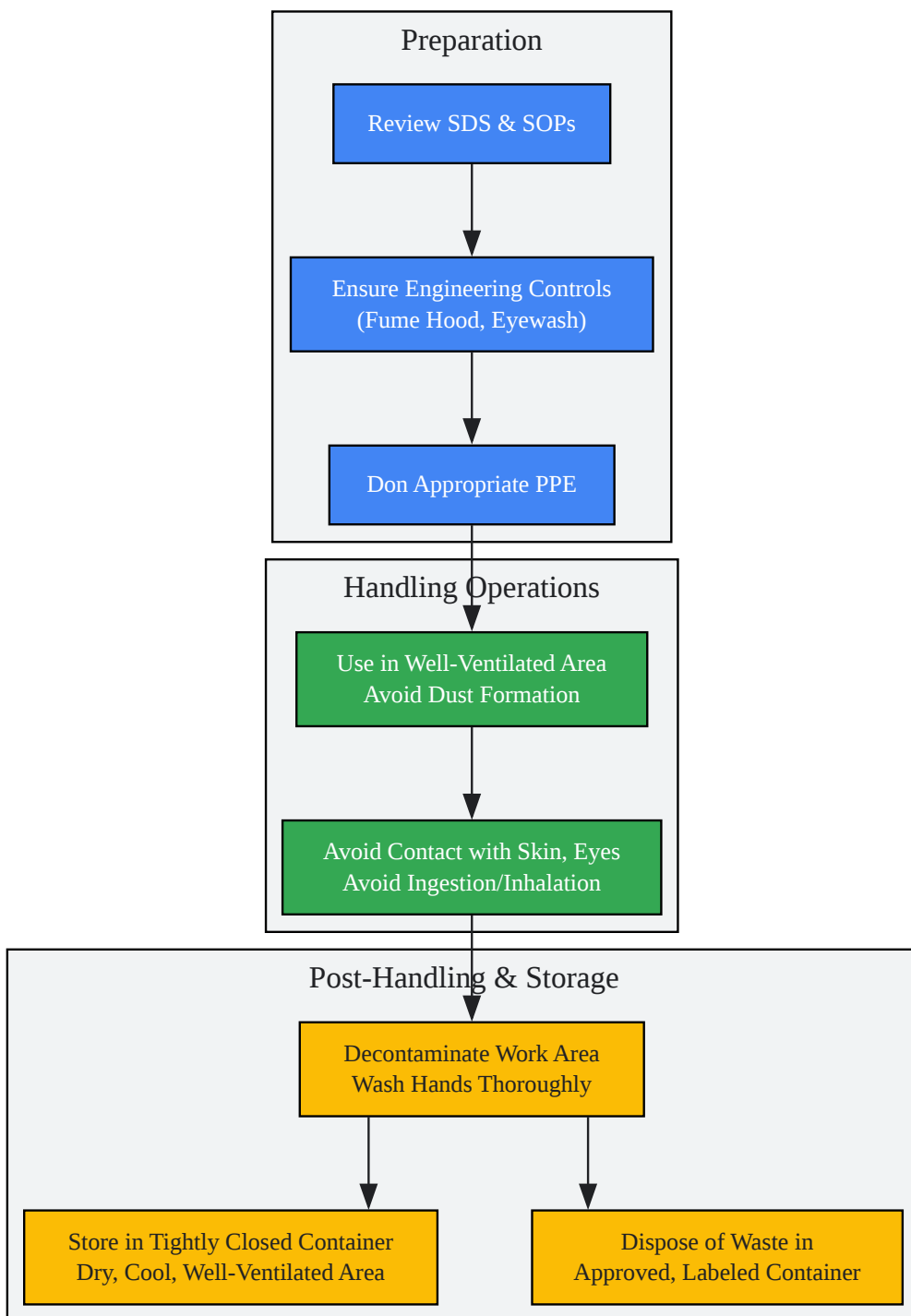
Metric	Value	Species	Source
LD50 Oral	1,600 mg/kg	Rat	[6][8]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	N/A	[6][11]

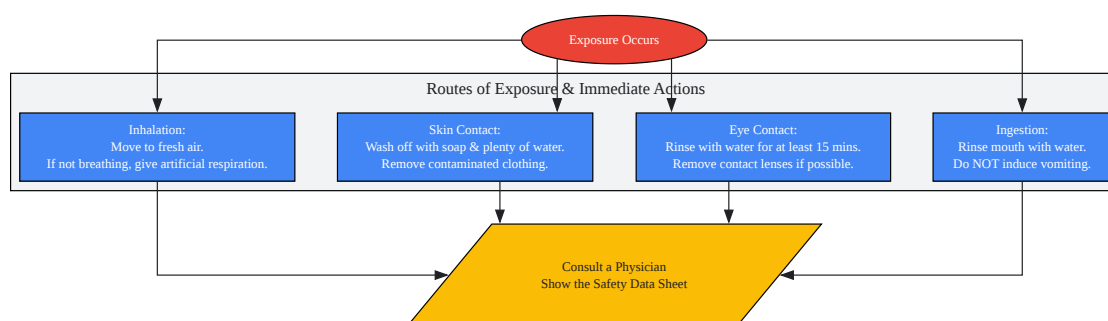
## Experimental Protocols

Detailed experimental methodologies for toxicological endpoints such as the LD50 value are not typically provided in standard Safety Data Sheets. The LD50 value cited is often sourced from databases like the Registry of Toxic Effects of Chemical Substances (RTECS).[6][8] These studies generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), which involve administering the substance to animals (e.g., rats) at various dose levels to determine the lethal dose for 50% of the test population.

## Safe Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to minimize exposure and ensure safety. This involves a logical workflow from preparation to disposal.





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